

# Basroparib's Selectivity for Tankyrase 1 vs. Tankyrase 2: A Technical Guide

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## Compound of Interest

Compound Name: Basroparib

Cat. No.: B12391291

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This technical guide provides an in-depth analysis of the selectivity profile of **basroparib** (STP1002), a potent and orally active inhibitor of tankyrase 1 (TNKS1) and tankyrase 2 (TNKS2). This document consolidates key quantitative data, outlines detailed experimental methodologies for assessing selectivity, and visualizes the relevant biological pathways and experimental workflows.

## Core Data Presentation: Inhibitory Activity of Basroparib

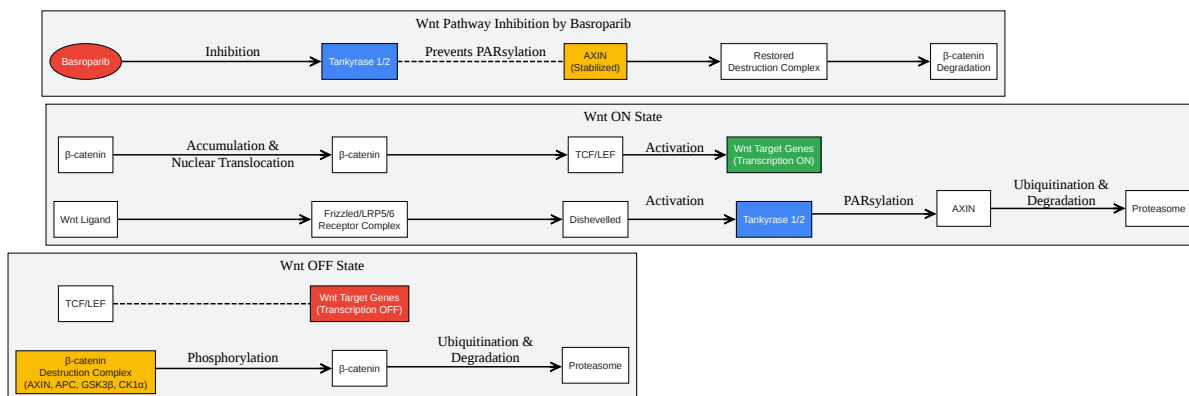
**Basroparib** exhibits potent inhibitory activity against both tankyrase isoforms, with a slight preference for TNKS2. The half-maximal inhibitory concentrations (IC50) from preclinical studies are summarized below. These values are consistently referenced in the key literature, including the first-in-human phase I clinical trial documentation for **basroparib**.[\[1\]](#)[\[2\]](#)

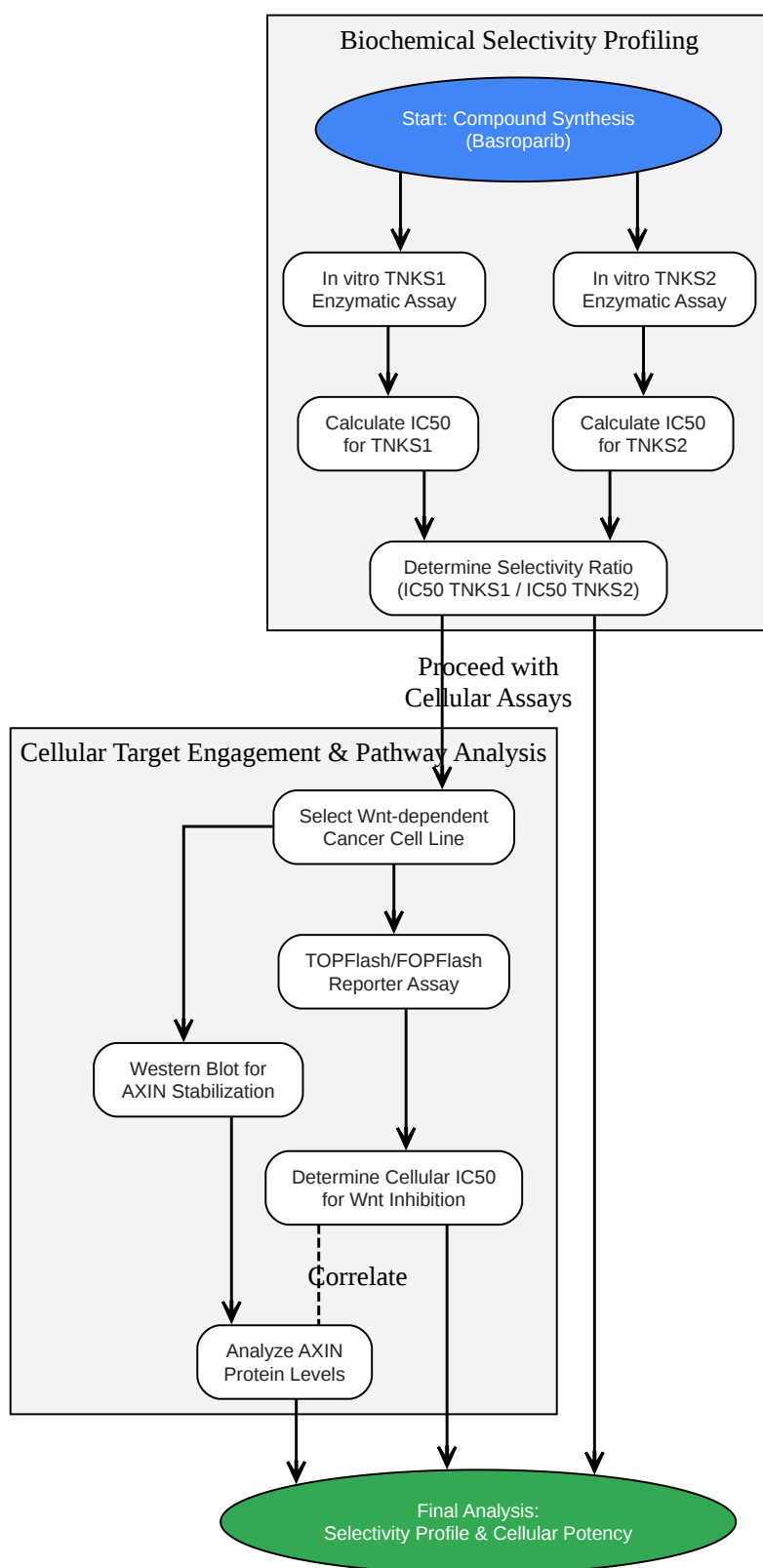
Target Enzyme	Basroparib (STP1002) IC50 (nM)
Tankyrase 1 (TNKS1)	5.8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Tankyrase 2 (TNKS2)	3.2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Mechanism of Action: Wnt/ $\beta$ -catenin Signaling Pathway

Tankyrase 1 and 2 are key positive regulators of the Wnt/ $\beta$ -catenin signaling pathway.<sup>[4]</sup> They act by PARsylating (poly-ADP-ribosylating) AXIN, a core component of the  $\beta$ -catenin destruction complex. This modification targets AXIN for ubiquitination and subsequent proteasomal degradation. The destabilization of the destruction complex allows  $\beta$ -catenin to accumulate in the cytoplasm, translocate to the nucleus, and activate the transcription of Wnt target genes, which are often implicated in cancer cell proliferation.

**Basroparib**, by inhibiting the catalytic activity of TNKS1 and TNKS2, prevents the PARsylation of AXIN.<sup>[1][4]</sup> This leads to the stabilization and accumulation of AXIN, thereby promoting the assembly and activity of the  $\beta$ -catenin destruction complex. As a result,  $\beta$ -catenin is phosphorylated, ubiquitinated, and targeted for degradation, which in turn suppresses the transcription of Wnt target genes.<sup>[1][4]</sup>





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## References

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- 4. Tankyrase-selective inhibitor STP1002 shows preclinical antitumour efficacy without on-target toxicity in the gastrointestinal tract - PubMed [pubmed.ncbi.nlm.nih.gov]
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